

In-Depth Technical Guide to the Magnetic Susceptibility of Lanthanum Oxalate

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Compound of Interest

Compound Name: *Lanthanum oxalate*

Cat. No.: *B1582769*

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This technical guide provides a comprehensive overview of the magnetic susceptibility of **Lanthanum oxalate**, a topic of interest in materials science and coordination chemistry. This document delves into the theoretical underpinnings of its magnetic properties, offers a calculated estimate of its molar magnetic susceptibility, and provides detailed experimental protocols for its measurement.

Introduction to the Magnetic Properties of Lanthanum Oxalate

Lanthanum, the first element of the lanthanide series, is unique among them in its magnetic behavior in its common +3 oxidation state. The magnetic properties of lanthanide compounds are primarily determined by the number of unpaired electrons in their 4f orbitals. **Lanthanum oxalate**, with the chemical formula $\text{La}_2(\text{C}_2\text{O}_4)_3$, typically exists in a hydrated form, most commonly as the decahydrate, $\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$.

The lanthanum atom has an electronic configuration of $[\text{Xe}]5\text{d}^16\text{s}^2$. In its compounds, it invariably loses its three valence electrons to form the La^{3+} ion.^[1] This ion then possesses the stable electronic configuration of the noble gas xenon ($[\text{Xe}]$), with no partially filled electron shells.^{[1][2]} Consequently, the La^{3+} ion has no unpaired electrons, and therefore no permanent magnetic moment.^[2] This lack of unpaired electrons dictates that **Lanthanum oxalate** is a diamagnetic material.^{[2][3]}

Diamagnetism is a fundamental property of all matter, arising from the interaction of an external magnetic field with the orbital motion of electrons.^[4] When a diamagnetic substance like **Lanthanum oxalate** is placed in a magnetic field, it induces a weak magnetic field in the opposite direction, leading to repulsion. This effect is generally much weaker than paramagnetism, which arises from the presence of unpaired electrons.

Quantitative Data: Magnetic Susceptibility

While extensive experimental data for the magnetic susceptibility of every compound is not always readily available in the literature, a reliable estimate can be derived using Pascal's constants. These empirical constants represent the diamagnetic contribution of individual atoms, ions, and bonds within a molecule.^[5]

The molar magnetic susceptibility (χ_m) of **Lanthanum oxalate** decahydrate ($\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$) can be calculated by summing the contributions of its constituent ions:

$$\chi_m(\text{Total}) = 2 * \chi_m(\text{La}^{3+}) + 3 * \chi_m(\text{C}_2\text{O}_4^{2-}) + 10 * \chi_m(\text{H}_2\text{O})$$

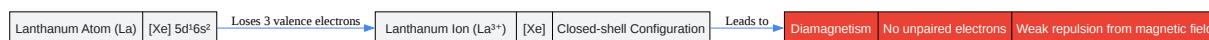
The following table summarizes the Pascal's constants for the constituent ions and the calculated molar magnetic susceptibility of **Lanthanum oxalate** decahydrate.

Constituent Ion	Molar Magnetic Susceptibility (χ_m) (10^{-6} cm ³ /mol)	Reference
Lanthanum (La^{3+})	-20	[6][7]
Oxalate ($\text{C}_2\text{O}_4^{2-}$)	-34	[8]
Water (H_2O)	-13	[6]
Calculated Total	-272	-

Note: The calculated value is an estimate. The actual experimental value may vary slightly due to factors such as the specific crystal structure and intermolecular interactions.

Theoretical Framework of Diamagnetism in Lanthanum Oxalate

The diamagnetic nature of **Lanthanum oxalate** is a direct consequence of the electronic structure of the La^{3+} ion. The process can be visualized as follows:



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Figure 1: Origin of Diamagnetism in **Lanthanum Oxalate**.

As depicted in Figure 1, the loss of its 5d and 6s electrons results in the La^{3+} ion having a completely filled electron shell configuration, identical to that of xenon. In the absence of any unpaired electrons, the material cannot exhibit paramagnetism. The application of an external magnetic field induces a circulating current in the electron clouds of the ions, which, according to Lenz's Law, creates a magnetic moment that opposes the applied field. This opposition results in the characteristic diamagnetic repulsion.

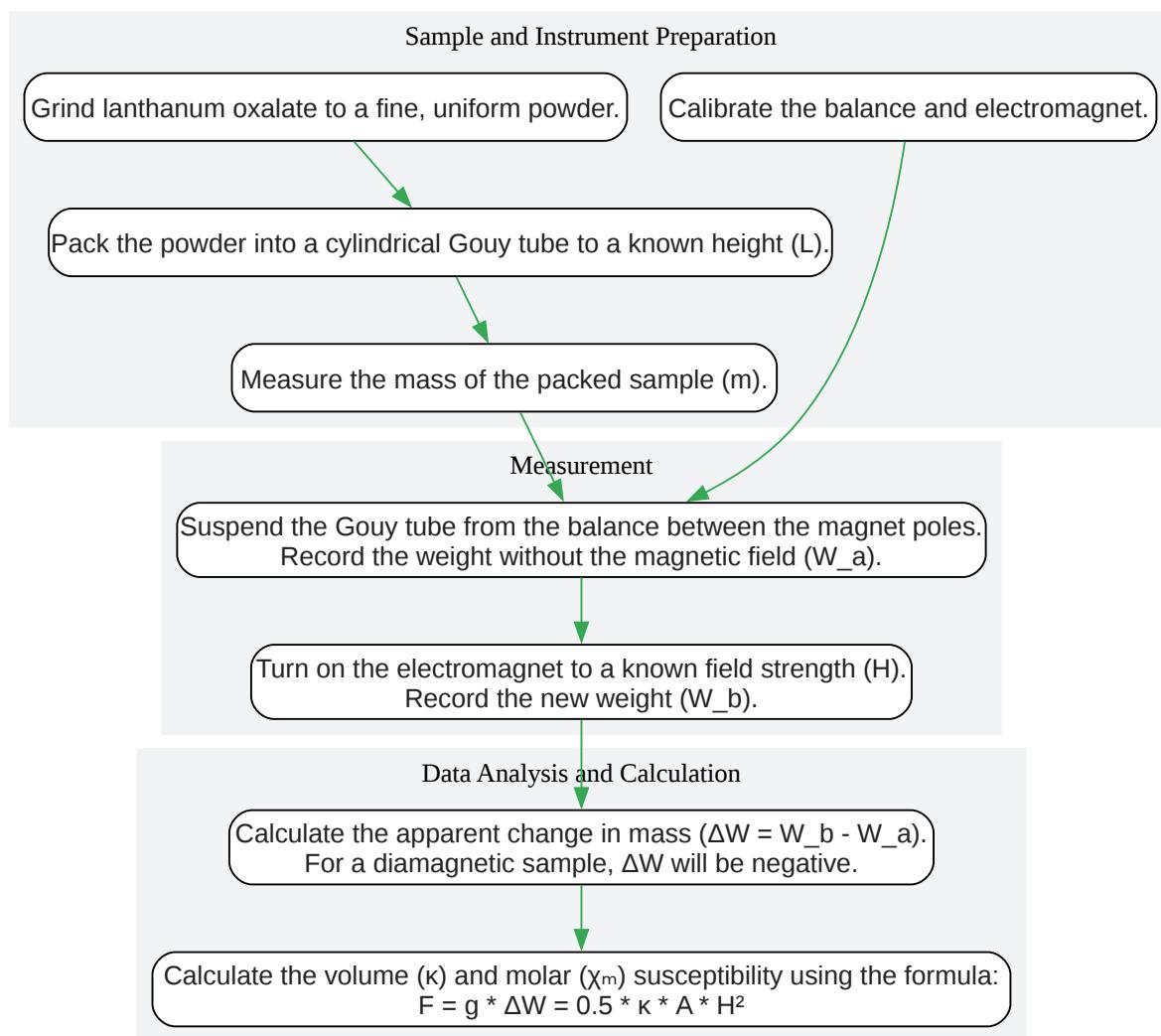
Experimental Protocols for Measuring Magnetic Susceptibility

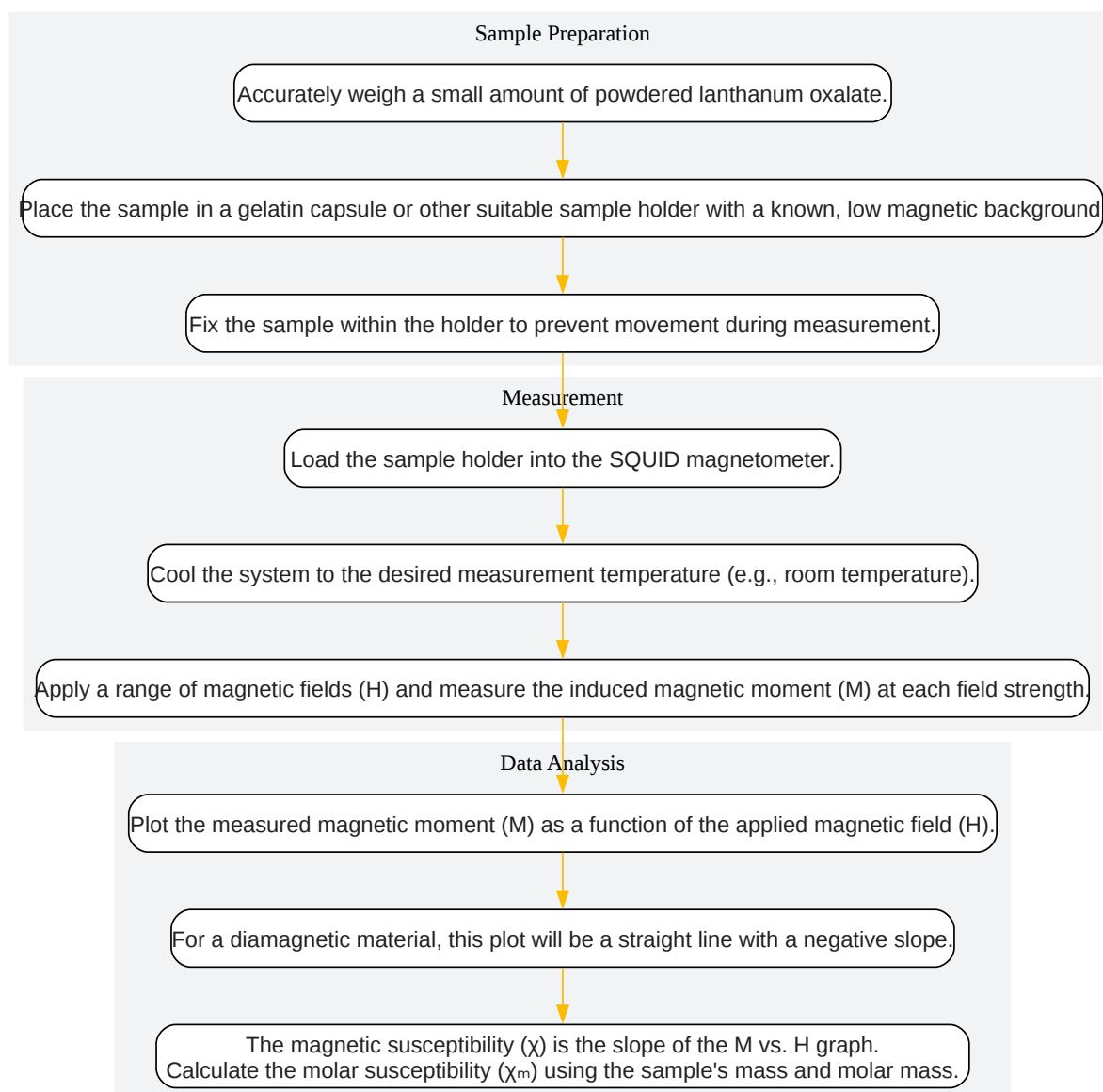
The measurement of the weak magnetic response of diamagnetic materials like **Lanthanum oxalate** requires sensitive instrumentation. The two most common and appropriate methods are the Gouy balance and SQUID magnetometry.

Gouy Balance Method

The Gouy balance is a classical and straightforward method for determining the magnetic susceptibility of a powdered solid. It measures the apparent change in mass of a sample when it is placed in a magnetic field.

Experimental Workflow:



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References

- 1. Both `La^(3+)` and `Lu^(3+)` are diamagnetic . [allen.in]
- 2. apacwomen.ac.in [apacwomen.ac.in]
- 3. researchgate.net [researchgate.net]
- 4. fizika.si [fizika.si]
- 5. Pascal's constants - Wikipedia [en.wikipedia.org]
- 6. fizika.si [fizika.si]
- 7. scribd.com [scribd.com]
- 8. researchgate.net [researchgate.net]
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